

methods for assessing cadmium bioavailability in soil

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Compound of Interest

Compound Name: Cadmium
CAS No.: 7440-43-9
Cat. No.: B147900

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Application Note: Advanced Methodologies for Assessing **Cadmium** Bioavailability in Soil

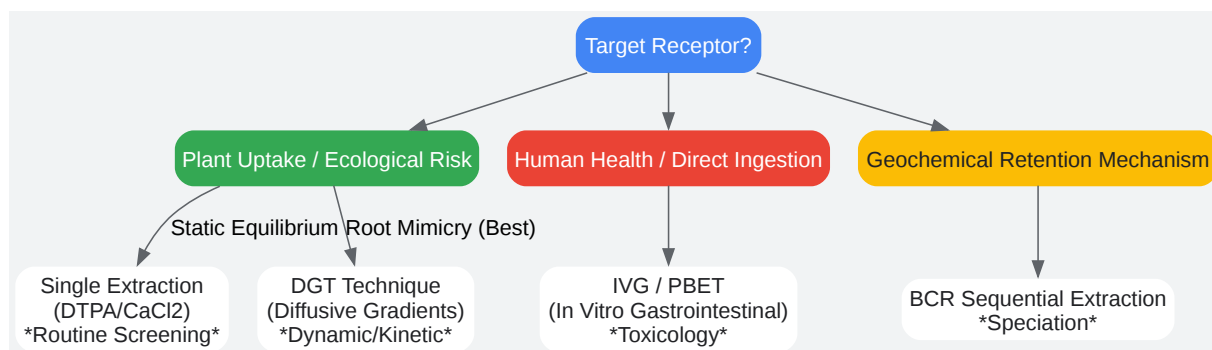
Abstract

Total **cadmium** (Cd) concentration is a poor predictor of environmental risk and biological uptake. This guide moves beyond total digestion to focus on bioavailability—the fraction of Cd that is physically accessible and chemically active for uptake by plants or ingestion by humans. We present three distinct methodological tiers: Chemical Proxies (Single Extraction), Kinetic Dynamics (DGT), and Physiological Simulation (IVG/PBET), providing a self-validating framework for accurate risk assessment.

Section 1: The Bioavailability Paradigm

Bioavailability is not a static property of the soil; it is functionally defined by the receptor (e.g., a plant root vs. a human stomach). Therefore, the choice of method must align with the specific biological endpoint.

Decision Matrix: Method Selection



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Figure 1: Decision matrix for selecting the appropriate **cadmium** bioavailability assessment method.

Section 2: Chemical Proxy Methods (Plant Uptake)

Core Concept: These methods use chemical extractants to displace "labile" Cd from soil surfaces. The choice of extractant defines the pool being measured.

Protocol A: DTPA Extraction (ISO 14870)

Best for: Neutral to calcareous soils; estimating micronutrient-associated Cd.

The Mechanism: DTPA (Diethylenetriaminepentaacetic acid) is a chelating agent that lowers the activity of free metal ions in solution, inducing the desorption of metals from soil surfaces to re-establish equilibrium. It mimics the chelating exudates of plant roots.

Reagents:

- DTPA: 0.005 M[1][2][3]
- CaCl₂: 0.01 M (Maintains ionic strength to prevent deflocculation)
- TEA (Triethanolamine): 0.1 M (Buffers pH at 7.3 ± 0.2)[1][2][3]

Step-by-Step Protocol:

- Preparation: Air-dry soil and sieve to <2 mm.[2]
- Extraction: Weigh 10.0 g of soil into a polyethylene bottle.
- Addition: Add 20.0 mL of DTPA extracting solution (1:2 ratio).
- Agitation: Shake on a reciprocating shaker (180 rpm) for exactly 2 hours at 20°C ± 2°C.
 - Critical Control Point: Temperature significantly affects chelation kinetics. Do not use an unconditioned benchtop.
- Separation: Centrifuge at 3000g for 10 minutes.
- Filtration: Filter supernatant through a 0.45 µm cellulose acetate filter.
 - Note: Avoid paper filters (Whatman 42) if analyzing low-level Cd, as they may adsorb metals or release fibers.
- Analysis: Analyze via ICP-MS or ICP-OES within 48 hours.

Protocol B: CaCl₂ Extraction (0.01 M)

Best for: Acidic soils; estimating immediate "pore water" intensity.

The Mechanism: A neutral salt extraction that displaces Cd²⁺ from cation exchange sites using Ca²⁺. It reflects the immediate intensity of Cd in the soil solution rather than the total capacity.

Protocol:

- Ratio: 1:10 (e.g., 5 g soil : 50 mL 0.01 M CaCl₂).
- Agitation: Shake for 2 hours at 20°C.
- Analysis: Filter and analyze as above.

Section 3: The Kinetic Approach (DGT)

Core Concept: Plants reduce local Cd concentrations at the root surface, creating a diffusive gradient. Single extractions (static equilibrium) fail to capture the resupply rate from the solid phase. Diffusive Gradients in Thin-films (DGT) measures the flux of Cd, incorporating both concentration and resupply kinetics.

The Mechanism: Cd diffuses through a hydrogel layer of known thickness () and is irreversibly bound by a resin layer (Chelex-100). The mass accumulated is used to calculate the time-averaged concentration ().



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Figure 2: Cross-section of a DGT device illustrating the path of **Cadmium** transport.

Protocol:

- Soil Preparation: Bring soil to 80-100% Maximum Water Holding Capacity (MWHC). Incubate for 48 hours to equilibrate.
- Deployment: Press the DGT piston gently onto the soil paste, ensuring full contact with no air bubbles.
- Time: Deploy for 24 hours at a known, constant temperature (e.g., 20°C).
 - Critical Control Point: Diffusion coefficients () are highly temperature-dependent. Record T to $\pm 0.5^\circ\text{C}$.
- Retrieval: Remove device, rinse with deionized water to remove soil particles.
- Elution: Peel off the resin gel layer and place in 1.0 mL of 1.0 M HNO_3 for 24 hours.
- Calculation:

Where

= mass of Cd (ng),

= diffusive layer thickness,

= diffusion coefficient of Cd,

= time,

= window area.

Section 4: Human Health Risk (IVG / PBET)

Core Concept: For contaminated sites, the risk is often direct ingestion (hand-to-mouth activity in children). Total Cd overestimates risk because the stomach/intestine does not extract 100% of soil-bound Cd.

Protocol: In Vitro Gastrointestinal (IVG) Method Based on EPA Method 1340 / BARGE UBM.

Phase 1: Gastric Phase (Stomach)[4]

- Solution: 0.15 M glycine adjusted to pH 1.5 with HCl.
- Ratio: 1:100 (1 g soil : 100 mL solution).
- Incubation: 1 hour at 37°C (body temperature) with end-over-end rotation.
- Sampling: Extract 10 mL, filter (0.45 µm), and analyze (Gastric Bioaccessibility).

Phase 2: Intestinal Phase (Optional but Recommended)

- Modification: Adjust remaining slurry to pH 7.0 using saturated NaHCO₃.
- Additions: Add bile salts and pancreatin.
- Incubation: 4 hours at 37°C.
- Analysis: Filter and analyze.

Section 5: Data Interpretation & Comparison

Method	Target Pool	Advantages	Disadvantages
Total Digestion	All Cd	Regulatory standard	Overestimates risk significantly
DTPA	Labile/Chelated	Correlates with plant uptake in neutral soils	Poor for acidic soils; equilibrium only
CaCl ₂	Soluble/Exchangeable	Measures immediate intensity	Underestimates long-term supply
DGT	Labile + Kinetic Resupply	Mimics root uptake mechanism; robust	Expensive; requires precise temp control
IVG/PBET	Bioaccessible	Human health specific	Not relevant for plant/ecological risk

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